

DiSulfo-Cy5 Alkyne: A Technical Guide for Biomolecule Labeling

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Compound of Interest

Compound Name: DiSulfo-Cy5 alkyne

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **DiSulfo-Cy5 alkyne**, a water-soluble fluorescent probe ideal for labeling biomolecules in aqueous environments. Its high hydrophilicity, exceptional brightness, and photostability make it a superior choice for a wide range of applications, from cellular imaging to flow cytometry.

Core Properties and Spectroscopic Data

DiSulfo-Cy5 alkyne is a sulfonated cyanine dye functionalized with an alkyne group. This alkyne moiety allows for its covalent attachment to azide-modified biomolecules via a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, a cornerstone of click chemistry. The sulfonate groups impart excellent water solubility, minimizing aggregation and non-specific binding, which is often a challenge with hydrophobic fluorescent dyes.^{[1][2]} This reagent is particularly recommended for conjugating with proteins, nanoparticles, and other biomolecules where maintaining solubility is critical.^{[1][3]}

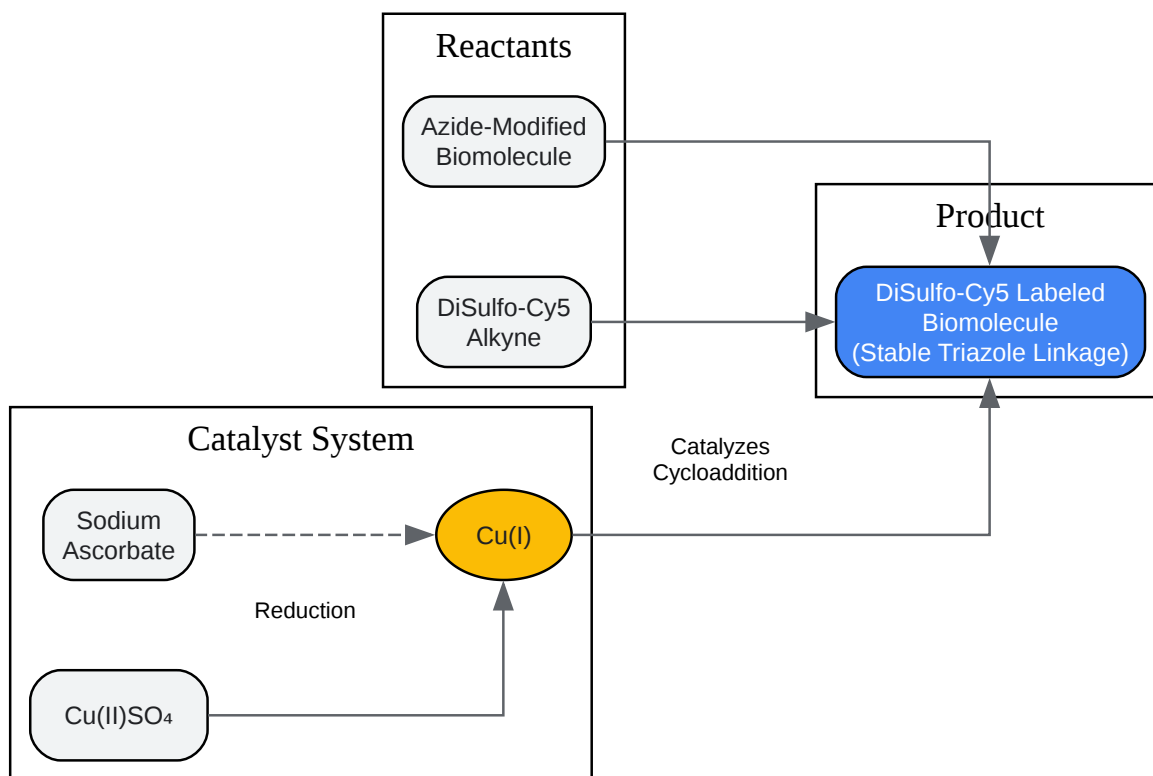
The key quantitative properties of **DiSulfo-Cy5 alkyne** are summarized in the table below for easy comparison and experimental planning.

Property	Value	References
Excitation Maximum (λ_{abs})	~647-650 nm	[4][5][6]
Emission Maximum (λ_{em})	~663-680 nm	[5][6]
Molar Extinction Coefficient (ϵ)	~250,000 - 271,000 L·mol ⁻¹ ·cm ⁻¹	[2][4][5][7]
Fluorescence Quantum Yield (Φ)	~0.2 - 0.28	[2][7]
Molecular Weight	~787.96 g/mol (protonated/free acid)	[4][5]
Solubility	Water, DMSO, DMF, Methanol	[4][5]
Purity	>95% (HPLC)	[4]
Storage Conditions	-20°C, desiccated, protected from light	[4][5][6]

Note: Spectroscopic properties can be influenced by the local environment (e.g., solvent, conjugation to a biomolecule).

Reaction Mechanism: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The labeling of biomolecules with **DiSulfo-Cy5 alkyne** is achieved through the highly efficient and bioorthogonal CuAAC reaction.[8] This "click" reaction forms a stable triazole linkage between the alkyne group on the dye and an azide group on the target biomolecule.[4][8] The reaction is highly specific, as neither alkyne nor azide functional groups are naturally present in biological systems, thus preventing side reactions with other cellular components.[9] The reaction is typically catalyzed by a Cu(I) species, which can be generated in situ from a Cu(II) salt (e.g., CuSO₄) and a reducing agent (e.g., sodium ascorbate).



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Fig. 1: CuAAC Reaction for Biomolecule Labeling.

Experimental Protocols

The following protocols provide a general framework for the labeling of azide-modified biomolecules with **DiSulfo-Cy5 alkyne**. Optimization may be required depending on the specific biomolecule and experimental context.

Labeling of Proteins in Solution

This protocol is suitable for purified proteins that have been metabolically, enzymatically, or chemically modified to contain azide groups.

Materials:

- Azide-modified protein in a suitable buffer (e.g., PBS, pH 7.4)

- **DiSulfo-Cy5 alkyne**
- DMSO or DMF for stock solution preparation
- Copper(II) sulfate (CuSO_4) stock solution (e.g., 50 mM in water)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or other Cu(I)-stabilizing ligand stock solution (e.g., 250 mM in water)
- Sodium ascorbate stock solution (e.g., 500 mM in water, freshly prepared)
- Purification resin (e.g., size-exclusion chromatography)

Procedure:

- Prepare Stock Solutions:
 - Dissolve **DiSulfo-Cy5 alkyne** in DMSO or DMF to a final concentration of 10 mM.
 - Prepare fresh sodium ascorbate solution.
- Prepare Reaction Mixture:
 - In a microcentrifuge tube, combine the azide-modified protein (e.g., to a final concentration of 1-10 μM).
 - Add **DiSulfo-Cy5 alkyne** to a final concentration of 25-100 μM (a 5-10 fold molar excess over the protein is a good starting point).
 - Prepare a fresh catalyst premix by combining CuSO_4 (to a final reaction concentration of 1 mM) and THPTA (to a final reaction concentration of 5 mM).[\[10\]](#)
 - Add the catalyst premix to the protein-dye mixture.
- Initiate the Reaction:
 - Add the freshly prepared sodium ascorbate solution to a final concentration of 5 mM to initiate the click reaction.[\[10\]](#)

- Incubation:
 - Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- Purification:
 - Remove the unreacted dye and catalyst components by passing the reaction mixture through a size-exclusion chromatography column appropriate for the size of the labeled protein.

Labeling of Fixed Cells

This protocol describes the labeling of azide-modified biomolecules within fixed and permeabilized cells.

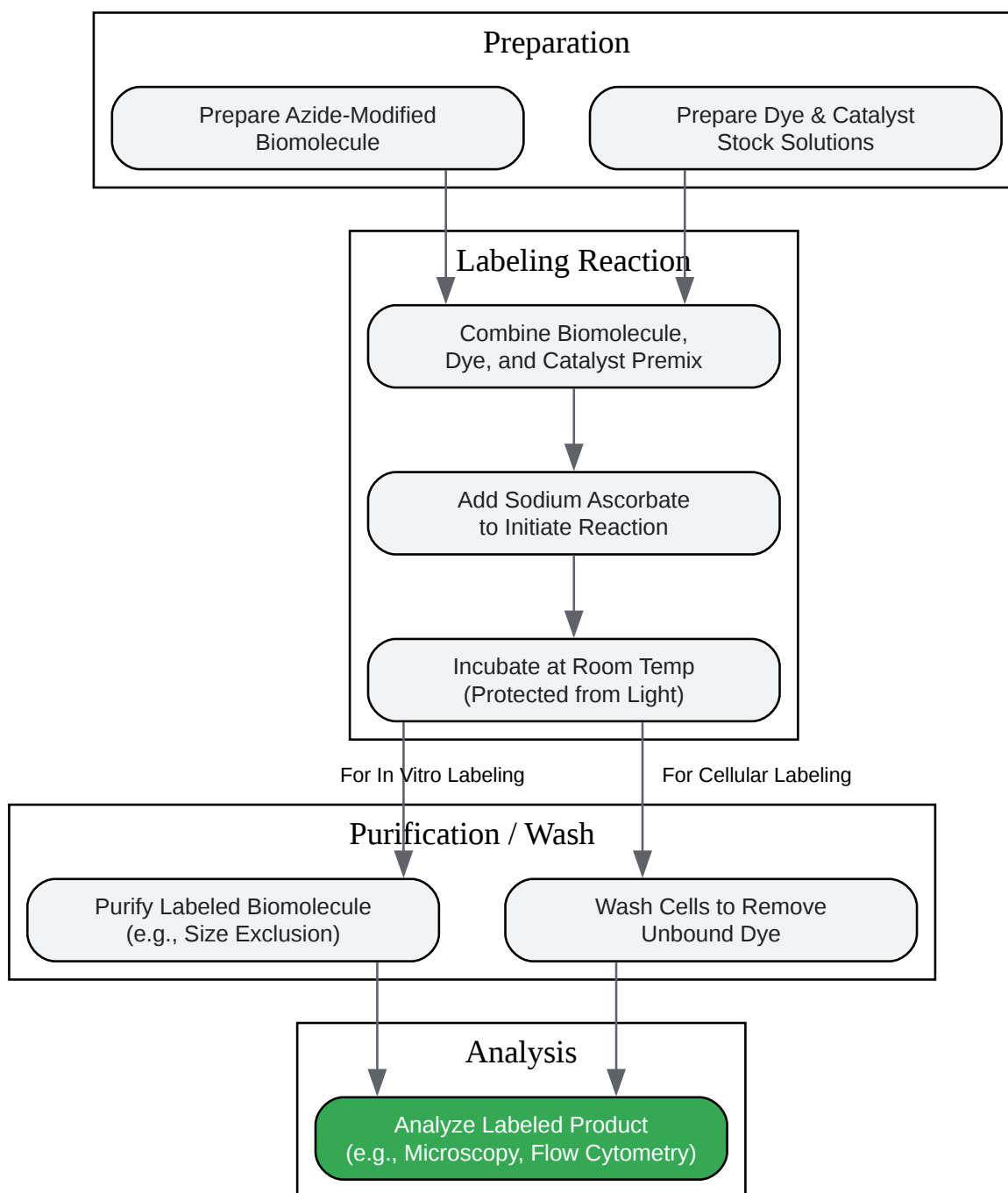
Materials:

- Cells cultured on coverslips containing azide-modified biomolecules
- 4% Paraformaldehyde (PFA) in PBS
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- PBS
- Labeling solution components as described in the protein labeling protocol.

Procedure:

- Cell Fixation and Permeabilization:
 - Fix cells with 4% PFA in PBS for 15 minutes at room temperature.[\[10\]](#)
 - Wash the cells three times with PBS.[\[10\]](#)
 - Permeabilize the cells with permeabilization buffer for 10-15 minutes.
 - Wash the cells three times with PBS.

- Labeling Reaction:
 - Prepare the labeling solution by combining **DiSulfo-Cy5 alkyne** (e.g., 1-10 μ M final concentration), the CuSO₄/THPTA catalyst premix (1 mM/5 mM final concentration), and sodium ascorbate (5 mM final concentration) in PBS.[\[10\]](#)
 - Immediately apply the complete labeling solution to the cells.
 - Incubate for 30-60 minutes at room temperature, protected from light.[\[10\]](#)
- Washing and Imaging:
 - Wash the cells three times with PBS to remove unbound dye.
 - Mount the coverslip on a microscope slide with an appropriate mounting medium.
 - The cells are now ready for fluorescence imaging.



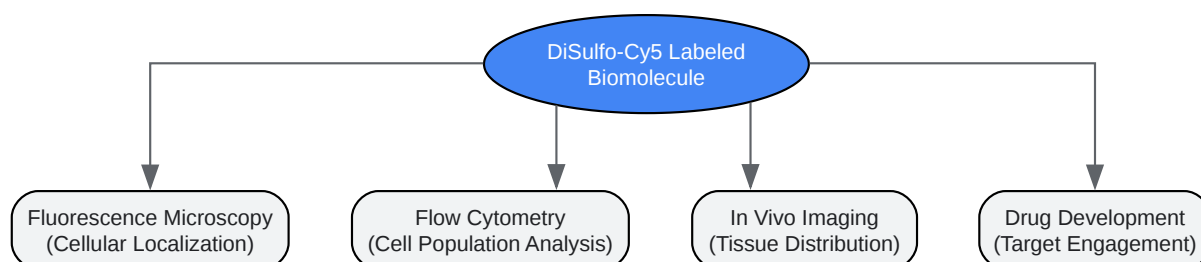
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Fig. 2: General Experimental Workflow for Labeling.

Applications in Research and Drug Development

The high water solubility and bright, far-red fluorescence of **DiSulfo-Cy5 alkyne** make it a versatile tool for a multitude of applications.

- **Fluorescence Microscopy:** Its emission in the far-red spectrum minimizes interference from cellular autofluorescence, enabling high-contrast imaging of labeled proteins, glycans, or nucleic acids in cells and tissues.[11]
- **Flow Cytometry:** The brightness of the dye is well-suited for detecting low-abundance targets on the cell surface or intracellularly.[4][11]
- **In Vivo Imaging:** The far-red emission allows for deeper tissue penetration, making it a candidate for small animal imaging studies.
- **Drug Development:** Labeled antibodies, peptides, or small molecules can be used to track their localization, uptake, and mechanism of action.



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Fig. 3: Key Application Areas.

In summary, **DiSulfo-Cy5 alkyne** provides a robust and reliable method for the fluorescent labeling of a wide array of biomolecules. Its superior optical and physical properties, combined with the specificity of click chemistry, empower researchers to visualize and quantify biological processes with high sensitivity and precision.

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